

Commercial availability and suppliers of Dimethyl tetrahydropyran-4,4-dicarboxylate

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Compound of Interest

Compound Name: *Dimethyl Tetrahydropyran-4,4-dicarboxylate*

Cat. No.: *B123302*

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Dimethyl Tetrahydropyran-4,4-dicarboxylate: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **Dimethyl tetrahydropyran-4,4-dicarboxylate** (CAS No. 149777-00-4) presents itself as a versatile scaffold and building block in the synthesis of novel chemical entities. Its unique tetrahydropyran core is a prevalent motif in numerous biologically active molecules and natural products. This guide provides an in-depth overview of its commercial availability, key properties, and practical experimental protocols for its synthesis and analysis.

Commercial Availability and Suppliers

Dimethyl tetrahydropyran-4,4-dicarboxylate is readily available from a range of chemical suppliers, catering to both research and bulk quantity requirements. The purity of the commercially available compound is typically high, often exceeding 95-98% as determined by Gas Chromatography (GC).

Table 1: Prominent Commercial Suppliers of **Dimethyl Tetrahydropyran-4,4-dicarboxylate**

Supplier	Purity Specification
Chem-Impex	≥ 98% (GC)[1]
TCI America	>98.0% (GC)[2]
LabSolutions	>97.0% (GC)[3]
DC Fine Chemicals	min. 95%[4]
BLD Pharm	Information available upon request[5]
Fisher Scientific	98.0+ %[6]

Physicochemical and Quantitative Data

A comprehensive understanding of the physicochemical properties of **Dimethyl tetrahydropyran-4,4-dicarboxylate** is crucial for its effective application in research and development.

Table 2: Physicochemical Properties of **Dimethyl Tetrahydropyran-4,4-dicarboxylate**

Property	Value	Reference
CAS Number	149777-00-4	[1][2][3][4][7]
Molecular Formula	C ₉ H ₁₄ O ₅	[1][3][4]
Molecular Weight	202.21 g/mol	[1][3]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Purity	≥ 95-98% (GC)	[1][2][3][4]
Density	1.18 g/cm ³	[1]
Refractive Index (n _{20D})	1.45	[1]
Flash Point	97°C	[7]
Storage Conditions	Room Temperature or 2-8°C	[1][5]

Experimental Protocols

The following protocols provide a general framework for the synthesis and analysis of **Dimethyl tetrahydropyran-4,4-dicarboxylate**. These are based on established chemical principles and analogous procedures reported in the literature.

Synthesis of Dimethyl Tetrahydropyran-4,4-dicarboxylate

This procedure is adapted from the synthesis of the analogous diethyl ester.

Reaction Scheme:

Materials:

- Dimethyl malonate
- Bis(2-chloroethyl) ether
- Potassium carbonate (anhydrous)
- Tetrabutylammonium bromide (TBAB)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate

Procedure:

- To a stirred solution of dimethyl malonate (1.0 equivalent) and bis(2-chloroethyl) ether (1.0 equivalent) in DMF, add anhydrous potassium carbonate (2.0 equivalents) and a catalytic amount of tetrabutylammonium bromide.

- Heat the reaction mixture to 80-100 °C and monitor the progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature and filter off the inorganic salts.
- The filtrate is then concentrated under reduced pressure to remove the DMF.
- The residue is dissolved in ethyl acetate and washed with water and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and concentrated in vacuo to yield the crude **Dimethyl tetrahydropyran-4,4-dicarboxylate**.
- Further purification can be achieved by vacuum distillation.

Quality Control: Gas Chromatography (GC) Analysis

Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column suitable for polar compounds (e.g., DB-WAX, HP-INNOWax).

Typical GC Parameters:

- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 240 °C.
 - Hold at 240 °C for 5 minutes.
- Carrier Gas: Helium or Nitrogen.

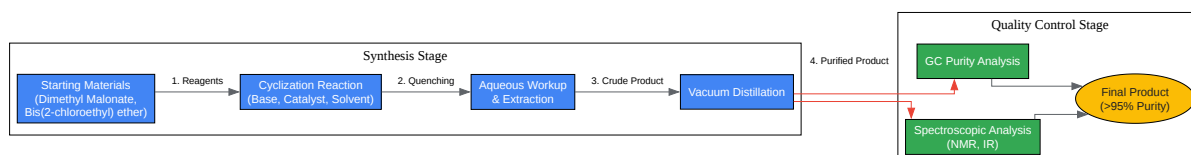
- Injection Volume: 1 μ L (split or splitless injection).

Sample Preparation:

- Prepare a dilute solution of **Dimethyl tetrahydropyran-4,4-dicarboxylate** in a suitable solvent such as ethyl acetate or dichloromethane.

Logical Workflow for Synthesis and Quality Control

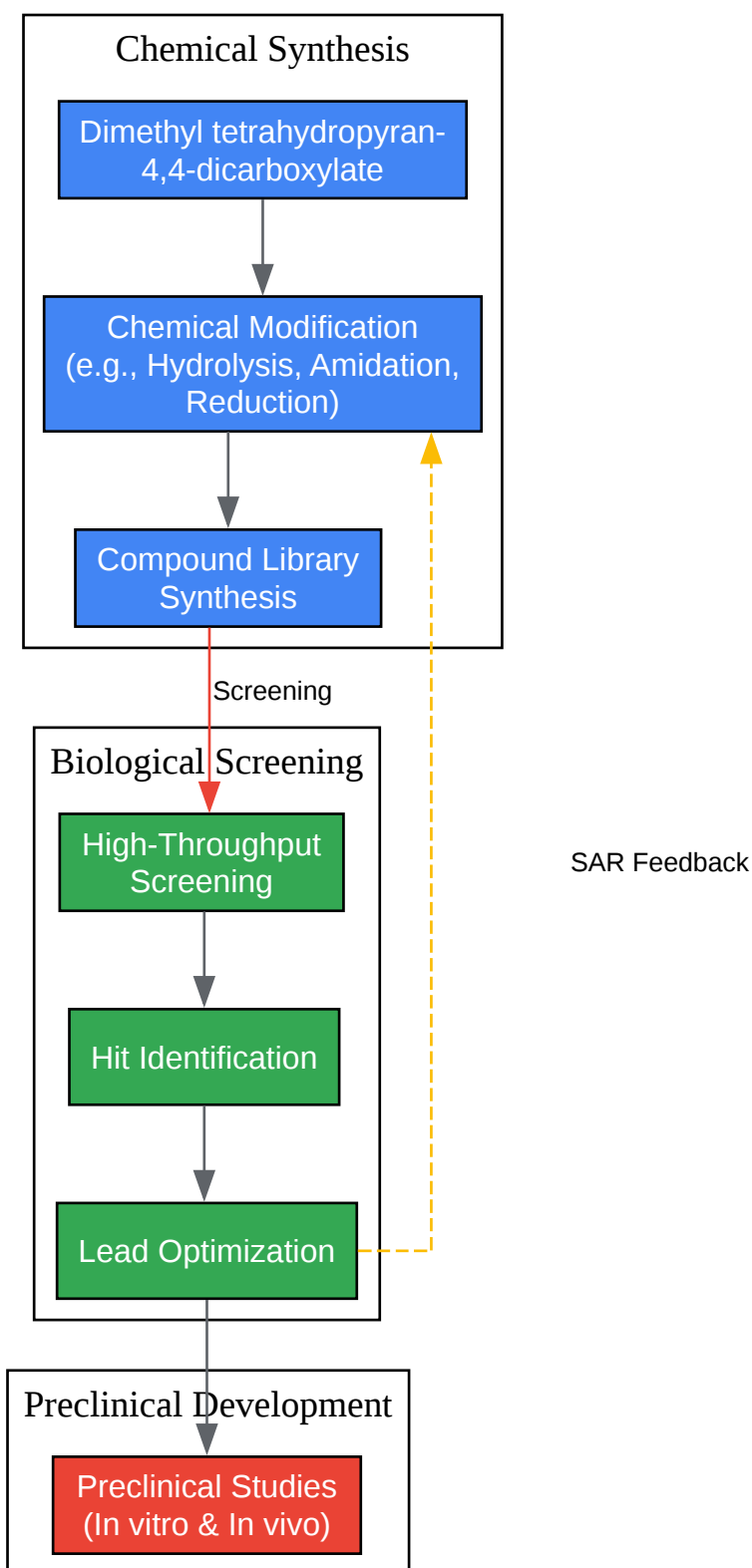
The following diagram illustrates the logical workflow from starting materials to the final, quality-controlled product.



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Caption: Synthesis and Quality Control Workflow for **Dimethyl tetrahydropyran-4,4-dicarboxylate**.

As a key intermediate, **Dimethyl tetrahydropyran-4,4-dicarboxylate** is not typically investigated for its own biological activity through specific signaling pathways. Instead, its value lies in providing a robust scaffold for the synthesis of more complex molecules. The logical workflow for its synthesis and subsequent use in drug discovery is depicted below.



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Caption: Role of **Dimethyl tetrahydropyran-4,4-dicarboxylate** in a Drug Discovery Workflow.

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